Technical Guide: 2-Bromo-3-methoxyphenacyl bromide

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Compound of Interest	
Compound Name:	*2-Bromo-3-methoxyphenacyl bromide*
CAS No.:	*1427431-36-4*
Cat. No.:	*B3039974*

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Physicochemical Profiling, Synthesis, and Molecular Weight Analysis[1][2]

Core Molecular Identity & Properties

2-Bromo-3-methoxyphenacyl bromide is a di-brominated acetophenone derivative.[1][2][3] It is characterized by the presence of a reactive ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

-haloketone moiety and a specific 2,3-disubstitution pattern on the aromatic ring.[2] This steric arrangement—ortho-bromo and meta-methoxy relative to the acyl group—imparts unique regiochemical properties utilized in the development of P-CABs (Potassium-Competitive Acid Blockers) and kinase inhibitors.[1][2]

1.1 Molecular Specifications

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Property	Specification
Common Name	2-Bromo-3-methoxyphenacyl bromide
IUPAC Name	2-Bromo-1-(2-bromo-3-methoxyphenyl)ethan-1-one
CAS Registry Number	1427431-36-4
Molecular Formula	
Molecular Weight (Average)	307.97 g/mol
Monoisotopic Mass	305.8891 Da ( )
Physical State	Pale yellow to off-white crystalline solid
Solubility	Soluble in DCM, THF, Ethyl Acetate; reactive in alcohols

1.2 Detailed Molecular Weight Calculation

For high-resolution mass spectrometry (HRMS) validation, understanding the isotopic distribution of bromine is critical.[1][2][4] Bromine exists as two stable isotopes: ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

(50.69%) and

(49.31%).

Since the molecule contains two bromine atoms, the mass spectrum will exhibit a characteristic 1:2:1 triplet pattern:

- M+0 (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  ):

  Da

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- M+2 (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  ):

  Da (Base Peak)

- M+4 (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  ):

  Da

Average MW Derivation:

- Carbon (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  ): 108.099

- Hydrogen (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  ): 8.064

- Oxygen (

  ): 31.998

- Bromine (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  ): 159.808

- Total:307.969 g/mol [1][2]

Synthetic Methodology

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The synthesis of **2-Bromo-3-methoxyphenacyl bromide** requires a controlled two-stage halogenation sequence to ensure regioselectivity.[1][2] Direct bromination of 3-methoxyacetophenone often yields mixtures; therefore, a stepwise approach is preferred.[1][2]

2.1 Synthesis Workflow (Step-by-Step)

Precursor: 1-(2-bromo-3-methoxyphenyl)ethanone (Ring-brominated acetophenone).[1][2]

Protocol: Selective

-Bromination

- Reagent Setup: Dissolve 1 eq of 1-(2-bromo-3-methoxyphenyl)ethanone in glacial acetic acid or acetonitrile.
- Catalyst: Add catalytic ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  -toluenesulfonic acid (

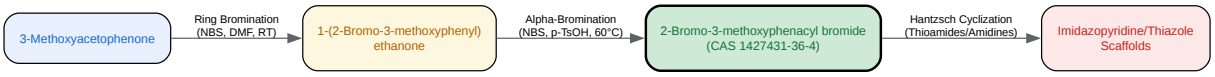
  -TsOH) to promote enolization.[2]
- Bromination: Add 1.05 eq of N-Bromosuccinimide (NBS) or Pyridinium Tribromide.[2]
  - Note: Avoid elemental

    if possible to prevent over-bromination of the electron-rich aromatic ring.[2]
- Reaction: Heat to 60°C for 2–4 hours. Monitor by TLC (Hexane/EtOAc 4:1) for the disappearance of the starting ketone.[1]
- Quench: Pour mixture into ice-cold water. The product typically precipitates.[1][2]
- Purification: Recrystallize from Ethanol/Hexane to remove succinimide byproducts.

2.2 Reaction Pathway Diagram

The following Graphviz diagram illustrates the logical flow from the starting material to the final electrophile and its subsequent application in heterocycle formation.

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Caption: Stepwise synthetic pathway transforming 3-methoxyacetophenone into the target di-bromo electrophile.

Reactivity & Applications in Drug Discovery

2-Bromo-3-methoxyphenacyl bromide serves as a "linchpin" intermediate.[1][2] Its reactivity is driven by the ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

-carbon, which is highly susceptible to

attack due to the electron-withdrawing carbonyl and bromine groups.[2]

3.1 Hantzsch Thiazole Synthesis

One of the primary applications is the synthesis of substituted thiazoles and imidazoles, which are pharmacophores in various kinase inhibitors and gastric acid secretion inhibitors (e.g., Vonoprazan analogs).[1][4]

- Mechanism: The ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  -carbon attacks the nucleophilic nitrogen or sulfur of a thioamide/amidine.[2]

- Outcome: Formation of a 5-membered heteroaromatic ring fused to the 2-bromo-3-methoxyphenyl group.[1][2]

3.2 Quantitative Comparison of Phenacyl Bromides

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Compound	CAS	Structure	Reactivity Profile
Target Molecule	1427431-36-4	2-Br, 3-OMe	High steric hindrance; selective cyclization
3-Methoxyphenacyl bromide	5000-65-7	3-OMe	Moderate reactivity; general linker
2,4-Dibromophenacyl bromide	2632-13-5	2,4-Di-Br	Highly electrophilic; lower solubility

Handling & Safety Protocols

Phenacyl bromides are potent lachrymators (tear gas agents) and alkylating agents.[1][4] Strict adherence to safety protocols is non-negotiable.

- Containment: All weighing and reactions must occur inside a certified chemical fume hood.
- Neutralization: Spills should be treated with 10% aqueous sodium thiosulfate to quench the alkylating capability before disposal.[1][2]
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). The compound degrades upon exposure to light and moisture, releasing HBr.[1][2]

References

- National Institute of Standards and Technology (NIST).Mass Spectrum of Phenacyl Bromide Derivatives.[1][2] NIST Chemistry WebBook.[2] Available at: [Link][4]
- PubChem.Compound Summary for Phenacyl Bromides. National Library of Medicine.[1][2] Available at: [Link][1]

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Sources

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